

Proper Disposal of Panavia TC: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Panavia TC*

Cat. No.: *B1179519*

[Get Quote](#)

The proper disposal of **Panavia TC**, a resin-based dental adhesive cement, is crucial for maintaining laboratory safety and ensuring environmental compliance. This guide provides detailed, step-by-step procedures for the handling and disposal of both cured and uncured **Panavia TC**, in line with safety data sheet recommendations and general principles for resin waste management. Adherence to local, regional, and national regulations is mandatory for all disposal methods.^{[1][2]}

Essential Safety and Handling Information

Before disposal, it is important to be aware of the handling and storage requirements for Panavia products, as these can affect the material's state.

Parameter	Specification	Product Reference(s)
Storage Temperature	2-8 °C (refrigerated)	PANAVIA F 2.0, PANAVIA 21
Storage Conditions	Keep receptacle tightly sealed. Store away from acids, oxidizing agents, and reducing agents. Protect from heat and direct sunlight.	PANAVIA F 2.0, PANAVIA 21
Working Time	Varies by product. For example, Panavia F has a working time of 3 minutes after mixing.	Panavia F
Curing Time	Varies. For Panavia F, after 3 minutes of applying OXYGUARD II, it can be removed.	Panavia F

Disposal of Uncured Panavia TC

Uncured **Panavia TC** is considered a chemical waste material and must be handled accordingly to prevent environmental contamination and potential harm.^{[1][3]} Never pour liquid or uncured resin down the drain or dispose of it in regular household waste.^[3]

Method 1: Curing Prior to Disposal (Recommended)

The preferred method for disposing of unused or expired **Panavia TC** is to cure the material, rendering it inert.^[4]

Experimental Protocol for Curing Unused **Panavia TC**:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Mixing: Dispense equal amounts of the **Panavia TC** catalyst and universal pastes onto a mixing pad.

- Thorough Combination: Mix the two pastes thoroughly according to the manufacturer's instructions until a uniform consistency is achieved.
- Curing:
 - Dual-Cure/Chemical Cure: Allow the mixed paste to fully cure in a well-ventilated area. To prevent oxygen inhibition at the surface, a material like OXYGUARD II can be applied.
 - Light-Cure: If applicable, expose the mixed material to a dental curing light for the recommended duration to ensure complete polymerization. For larger quantities, this can be done in thin layers under UV light or sunlight.^[5]
- Confirmation of Cure: Verify that the resin has fully hardened and is no longer tacky or liquid.
- Disposal: Once fully cured, the hardened resin is considered inert and can be disposed of as regular solid waste.^{[2][3][4][5]}

Method 2: Chemical Waste Disposal

If curing the uncured resin is not feasible, it must be treated as hazardous chemical waste.^{[1][2]}

- Containment: Collect the uncured **Panavia TC** paste in a designated, sealed, and clearly labeled waste container.
- Waste Stream: Dispose of the container through a licensed chemical waste disposal service or at a local hazardous waste collection facility.^{[1][3]} Inform the disposal service that the waste contains methacrylated monomers and oligomers.^[2]

Disposal of Cured Panavia TC

Fully cured **Panavia TC** is considered a non-hazardous solid waste.

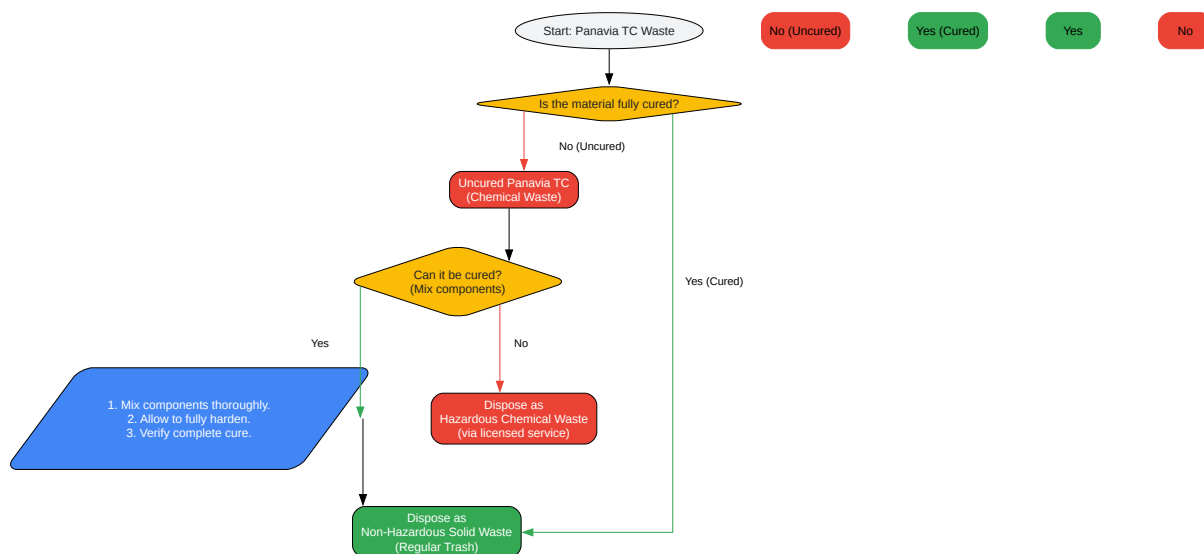
- Collection: Collect scraps and pieces of fully cured **Panavia TC**.
- Disposal: This material can be disposed of in the regular trash.^{[2][3][4][5]}

Disposal of Contaminated Items and Packaging

- Empty Containers: For empty **Panavia TC** syringes or containers, securely fasten the caps before disposal in the regular trash.[3] A recommended practice is to switch the caps of the catalyst and universal paste containers; this will cause any residual material in the tips to cure, sealing them shut.[3]
- Contaminated Items: Items such as mixing tips, pads, and instruments that are contaminated with uncured resin should be placed in a container, allowed to cure fully, and then disposed of as solid waste. If this is not possible, they should be handled as chemical waste.
- Uncleaned Packaging: All uncleaned packaging must be disposed of according to official regulations.[1][5]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Panavia TC**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **Panavia TC** disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Reddit - The heart of the internet [reddit.com]
- 2. customer_v2 [support.formlabs.com]
- 3. How to Dispose of Resin: 5 Things You Must Know - Resin Obsession [resinobsession.com]
- 4. support.systemthree.com [support.systemthree.com]
- 5. cati.com [cati.com]
- To cite this document: BenchChem. [Proper Disposal of Panavia TC: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179519#panavia-tc-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com